

ethyl 3-(3,4-dihydroxyphenyl)propanoate

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ethyl 3-(3,4-dihydroxyphenyl)propanoate

Cat. No.: B1329750

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Technical Dossier: Ethyl 3-(3,4-dihydroxyphenyl)propanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties and a hypothetical framework for the experimental characterization of **Ethyl 3-(3,4-dihydroxyphenyl)propanoate**, a compound of interest in various research and development domains.

Core Compound Data

The fundamental molecular properties of **Ethyl 3-(3,4-dihydroxyphenyl)propanoate** are summarized below.

Parameter	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ O ₄	[1]
Molecular Weight	210.230 g/mol	[1]
Synonyms	Ethyl 3-(3,4-dihydroxyphenyl)propionate, Benzenepropanoic acid, 3,4-dihydroxy-, ethyl ester	[1]
CAS Number	3967-57-5	[1]

Hypothetical Experimental Protocols

The following sections outline detailed methodologies for the comprehensive characterization of **Ethyl 3-(3,4-dihydroxyphenyl)propanoate**.

Protocol 1: Purity and Identity Confirmation via High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS)

Objective: To determine the purity of a sample of **Ethyl 3-(3,4-dihydroxyphenyl)propanoate** and confirm its molecular weight.

Materials:

- **Ethyl 3-(3,4-dihydroxyphenyl)propanoate** sample
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (MS grade)
- C18 reverse-phase HPLC column
- HPLC system with UV detector

- Mass spectrometer with electrospray ionization (ESI) source

Procedure:

- Sample Preparation: Prepare a 1 mg/mL stock solution of **Ethyl 3-(3,4-dihydroxyphenyl)propanoate** in acetonitrile. Dilute to a final concentration of 10 µg/mL with the mobile phase.
- HPLC Conditions:
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: Start with 10% B, ramp to 90% B over 15 minutes, hold for 2 minutes, and then return to initial conditions and equilibrate for 5 minutes.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30°C
 - Detection Wavelength: 280 nm
- Mass Spectrometry Conditions:
 - Ionization Mode: ESI positive and negative
 - Scan Range: m/z 50-500
 - Capillary Voltage: 3.5 kV
 - Source Temperature: 120°C
- Data Analysis: Analyze the HPLC chromatogram for peak purity. Analyze the mass spectrum to confirm the $[M+H]^+$ and/or $[M-H]^-$ ions corresponding to the molecular weight of **Ethyl 3-(3,4-dihydroxyphenyl)propanoate**.

Protocol 2: Structural Elucidation via Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of **Ethyl 3-(3,4-dihydroxyphenyl)propanoate**.

Materials:

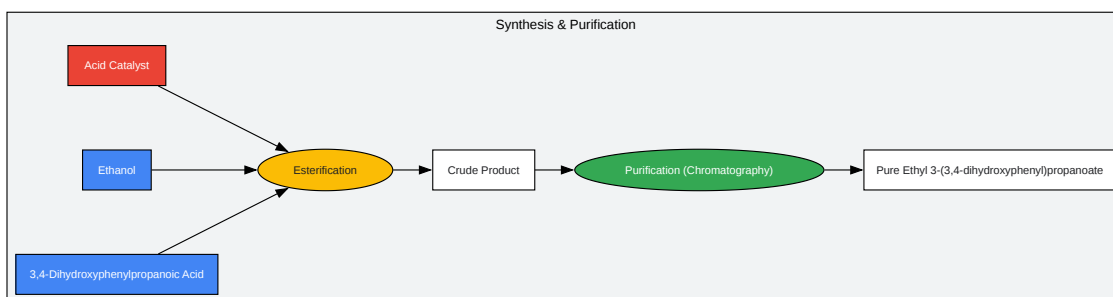
- **Ethyl 3-(3,4-dihydroxyphenyl)propanoate** sample (≥ 5 mg)
- Deuterated chloroform (CDCl_3) or Deuterated dimethyl sulfoxide (DMSO-d_6)
- NMR tubes
- NMR spectrometer (400 MHz or higher)

Procedure:

- Sample Preparation: Dissolve the sample in the appropriate deuterated solvent.
- ^1H NMR Spectroscopy: Acquire a proton NMR spectrum to identify the chemical shifts, integration, and coupling constants of the hydrogen atoms.
- ^{13}C NMR Spectroscopy: Acquire a carbon-13 NMR spectrum to identify the chemical shifts of the carbon atoms.
- 2D NMR (COSY, HSQC): Perform 2D NMR experiments as needed to establish connectivity between protons and carbons.
- Data Analysis: Interpret the NMR spectra to confirm the arrangement of atoms and functional groups in the molecule.

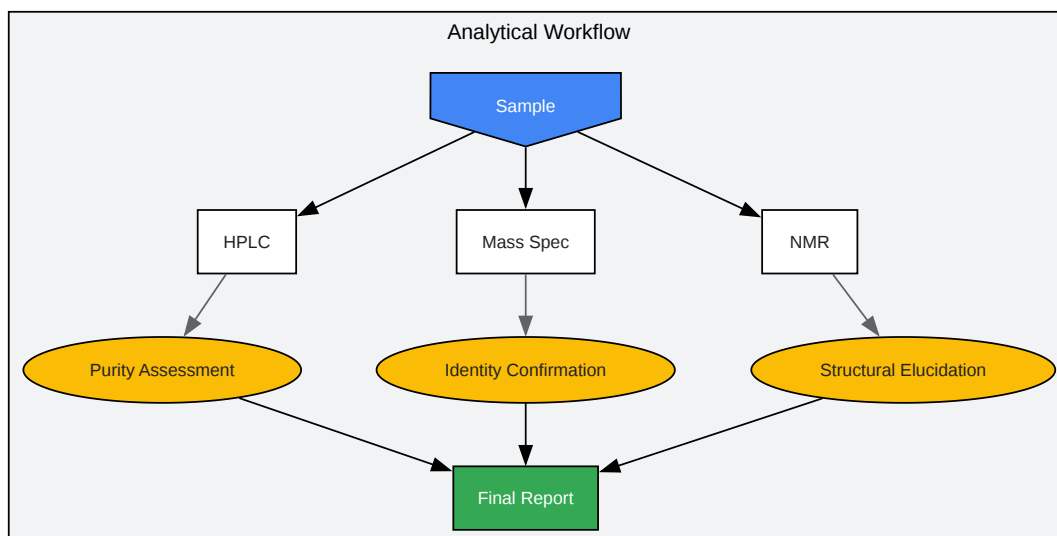
Logical and Workflow Diagrams

The following diagrams illustrate key relationships and workflows relevant to the study of **Ethyl 3-(3,4-dihydroxyphenyl)propanoate**.



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Caption: Synthetic pathway for **Ethyl 3-(3,4-dihydroxyphenyl)propanoate**.



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Caption: Analytical workflow for compound characterization.

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References

- 1. Ethyl 3-(3,4-dihydroxyphenyl)propionate | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [ethyl 3-(3,4-dihydroxyphenyl)propanoate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:

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